

# Application Note & Protocol: HPLC-DAD Analysis of Phenolic Acids in Taraxacum Extracts

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *TARAXACUM*

CAS No.: *11189-01-8*

Cat. No.: *B1175051*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Taraxacum** officinale (dandelion) is a perennial herb long used in traditional medicine. Its extracts are rich in phenolic compounds, particularly phenolic acids, which are known for their antioxidant, anti-inflammatory, and other health-promoting properties.[1][2][3] Accurate and reliable quantification of these phenolic acids is crucial for quality control, standardization of extracts, and further pharmacological research. High-Performance Liquid Chromatography with a Diode-Array Detector (HPLC-DAD) is a widely used analytical technique for the separation, identification, and quantification of these compounds in plant extracts.[4][5][6] This document provides a detailed protocol for the HPLC-DAD analysis of phenolic acids in **Taraxacum** extracts.

## Experimental Protocols

### Sample Preparation: Extraction of Phenolic Acids

The choice of extraction solvent and method can significantly influence the profile and yield of extracted phenolic acids.[7][8] A common and effective method involves using an ethanol-water mixture.

Materials:

- Dried and powdered **Taraxacum** plant material (leaves, roots, or whole plant)
- 80% Methanol or 50% Ethanol (v/v) in water[2][9]
- Ultrasonic bath
- Centrifuge
- 0.45  $\mu\text{m}$  syringe filters

Protocol:

- Weigh 1.0 g of the powdered **Taraxacum** sample and place it into a flask.
- Add 20 mL of 80% methanol or 50% ethanol.[2][10]
- Sonicate the mixture for 40 minutes at 60°C.[11]
- Centrifuge the extract at 1,200 x g.[10]
- Filter the supernatant through a 0.45  $\mu\text{m}$  syringe filter into an HPLC vial.[11]
- Store the filtered extract at -20°C until analysis.[10]

## Preparation of Standard Solutions

Materials:

- Phenolic acid standards (e.g., chicoric acid, caffeic acid, chlorogenic acid, p-coumaric acid, ferulic acid, vanillic acid, syringic acid)[5][12]
- HPLC-grade methanol

Protocol:

- Accurately weigh appropriate amounts of each phenolic acid standard.
- Dissolve each standard in HPLC-grade methanol to prepare individual stock solutions of 100 mg/L.[\[5\]](#)
- From the stock solutions, prepare a mixed standard solution containing all the phenolic acids of interest at a suitable concentration (e.g., 30 mg/L each).[\[5\]](#)
- Prepare a series of calibration standards by diluting the mixed standard solution with the mobile phase to various concentrations (e.g., 1, 2.5, 5, 10, 15, and 25 mg/L) to construct calibration curves.[\[13\]](#)

## HPLC-DAD Analysis

The following HPLC-DAD conditions are a robust starting point for the analysis of phenolic acids in **Taraxacum** extracts. Optimization may be required based on the specific instrument and column used.

Instrumentation and Conditions:

- HPLC System: Agilent 1100/1200 series or equivalent with a Diode Array Detector (DAD).[\[11\]](#)
- Column: Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[\[10\]](#)[\[14\]](#)
- Mobile Phase:
  - Solvent A: 0.2% Phosphoric acid in water.[\[7\]](#)
  - Solvent B: Acetonitrile.[\[7\]](#)
- Gradient Elution:

Time (min)	% Solvent A	% Solvent B
0	95	5
35	60	40

| 45 | 95 | 5 |

- Flow Rate: 1.0 mL/min.[7][11]
- Column Temperature: 30°C.[11]
- Injection Volume: 10 µL.[11]
- Detection Wavelengths: Monitoring at 280 nm and 320 nm is recommended for phenolic acids. A full UV-Vis spectrum (210-400 nm) should be recorded to aid in peak identification. [15][16]

## Data Presentation

### Quantitative Data of Phenolic Acids in *Taraxacum officinale*

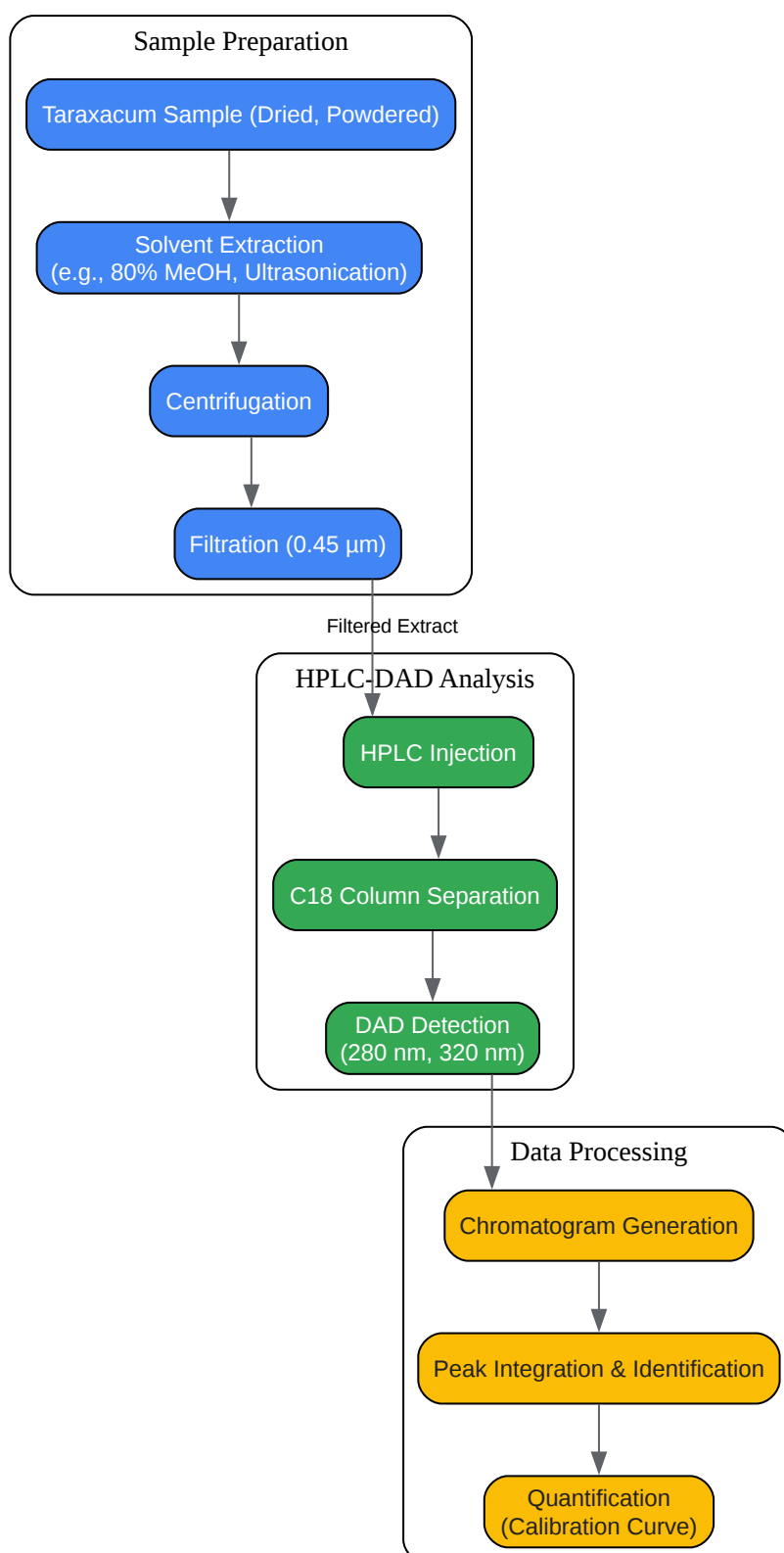
The following table summarizes the quantitative data for major phenolic acids found in **Taraxacum officinale** extracts from various studies. Concentrations can vary significantly depending on the plant part, geographical origin, and extraction method.

Phenolic Acid	Plant Part	Extraction Solvent	Concentration (mg/100g DW)	Reference
Chicoric Acid	Leaves	50% Ethanol	3148	[1]
Chicoric Acid	Leaves	96% Ethanol	1195	[1]
Chicoric Acid	Leaves	Water	484	[1]
Chlorogenic Acid	-	-	Present	[12]
Caffeic Acid	-	-	Present	[12]
p-Coumaric Acid	Leaves	50% Ethanol	Present	[1]
Ferulic Acid	Leaves	50% Ethanol	Present	[1]
Sinapic Acid	Leaves	50% Ethanol	24 - 141	[1]
Vanillic Acid	Root	95% Ethanol	Present	[12]
Syringic Acid	Root	95% Ethanol	Present	[12]
Gallic Acid	Root	95% Ethanol	Present	[12]

DW: Dry Weight. "Present" indicates the compound was identified but not quantified in the cited source.

## Mandatory Visualizations

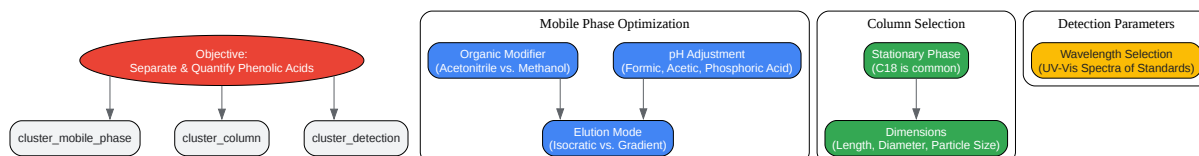
## Experimental Workflow



[Click to download full resolution via product page](#)

Caption: HPLC-DAD analysis workflow for phenolic acids in **Taraxacum**.

## Logical Relationship in Method Development



[Click to download full resolution via product page](#)

Caption: Key considerations for HPLC-DAD method development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. [impactfactor.org](http://impactfactor.org) [[impactfactor.org](http://impactfactor.org)]
2. Phenolic Fractions from Dandelion Leaves and Petals as Modulators of the Antioxidant Status and Lipid Profile in an In Vivo Study - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
3. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
4. [mdpi.com](http://mdpi.com) [[mdpi.com](http://mdpi.com)]
5. HPLC Analysis of Phenolic Compounds and Flavonoids with Overlapping Peaks - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
6. [scielo.br](http://scielo.br) [[scielo.br](http://scielo.br)]
7. [tandfonline.com](http://tandfonline.com) [[tandfonline.com](http://tandfonline.com)]
8. Screening Antioxidant Components in Different Parts of Dandelion Using Online Gradient Pressure Liquid Extraction Coupled with High-Performance Liquid Chromatography

[Antioxidant Analysis System and Molecular Simulations - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [9. researchgate.net \[researchgate.net\]](#)
- [10. academic.oup.com \[academic.oup.com\]](#)
- [11. A Study of Variation in the Major Phenolic Acid Components of Dandelions Across Different Regions, and the Potential Molecular Mechanisms of Their Anti-Inflammatory Activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. akjournals.com \[akjournals.com\]](#)
- [14. benchchem.com \[benchchem.com\]](#)
- [15. A new method for simultaneous determination of 14 phenolic acids in agricultural soils by multiwavelength HPLC-PDA analysis - RSC Advances \(RSC Publishing\) DOI:10.1039/D1RA09433E \[pubs.rsc.org\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Application Note & Protocol: HPLC-DAD Analysis of Phenolic Acids in Taraxacum Extracts]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1175051/docs#application-note-protocol-hplc-dad-analysis-of-phenolic-acids-in-taraxacum-extracts\]](https://www.benchchem.com/product/b1175051/docs#application-note-protocol-hplc-dad-analysis-of-phenolic-acids-in-taraxacum-extracts)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)